

4-Amino-3,5-difluorobenzaldehyde physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3,5-difluorobenzaldehyde

Cat. No.: B157781

[Get Quote](#)

Technical Guide: 4-Amino-3,5-difluorobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **4-Amino-3,5-difluorobenzaldehyde**. It also outlines standard experimental protocols for the determination of key physical characteristics and presents a representative synthetic workflow for a closely related precursor, illustrating a potential pathway to the target molecule.

Core Physical Properties

While comprehensive experimental data for **4-Amino-3,5-difluorobenzaldehyde** is not widely available in public literature, the following properties have been computed and are documented in chemical databases.

Physical Property	Value	Source
Molecular Formula	C ₇ H ₅ F ₂ NO	PubChem[1]
Molecular Weight	157.12 g/mol	PubChem[1]
CAS Number	135564-23-7	PubChem[1]
IUPAC Name	4-amino-3,5-difluorobenzaldehyde	PubChem[1]
SMILES	<chem>C1=C(C=C(C(=C1F)N)F)C=O</chem>	PubChem[1]

Note: Experimental values for melting point, boiling point, density, and solubility are not readily available in the reviewed literature. The following sections provide standardized protocols for determining these properties.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the primary physical properties of aromatic aldehydes like **4-Amino-3,5-difluorobenzaldehyde**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.

Methodology:

- A small, finely powdered sample of the substance is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer.
- The assembly is placed in a melting point apparatus (e.g., a Thiele tube or an automated instrument) containing a heat-transfer fluid (like silicone oil).
- The apparatus is heated slowly and steadily.

- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Boiling Point Determination (Micro Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- A small volume of the liquid is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The tube is attached to a thermometer and heated in a suitable apparatus.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination (Pycnometer Method)

Objective: To determine the mass per unit volume of the substance.

Methodology:

- A pycnometer (a flask of a known volume) is weighed empty.
- It is then filled with the substance, and any excess is removed.
- The filled pycnometer is weighed.
- The density is calculated by dividing the mass of the substance by the known volume of the pycnometer.

Solubility Determination

Objective: To determine the extent to which the substance dissolves in various solvents.

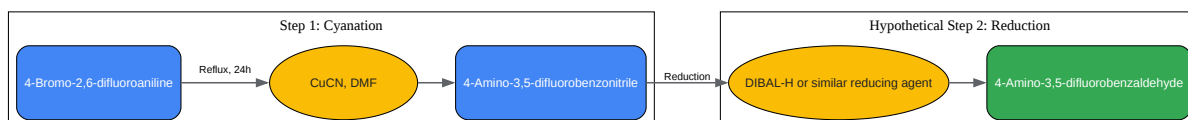
Methodology:

- A known mass of the substance is added to a known volume of a solvent (e.g., water, ethanol, DMSO) at a specific temperature.
- The mixture is agitated until saturation is reached.
- Any undissolved solid is separated by filtration or centrifugation.
- The concentration of the dissolved substance in the supernatant is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).
- The solubility is expressed as mass of solute per volume of solvent (e.g., g/L or mg/mL).

Synthetic Pathway and Experimental Workflow

While a specific, detailed synthesis for **4-Amino-3,5-difluorobenzaldehyde** is not readily available, the synthesis of a key precursor, 4-amino-3,5-difluorobenzonitrile, has been documented and provides a logical workflow for obtaining compounds with this substitution pattern.[2] The conversion of a benzonitrile to a benzaldehyde is a standard organic transformation.

The following diagram illustrates the synthesis of 4-amino-3,5-difluorobenzonitrile, which could then be converted to **4-Amino-3,5-difluorobenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-Amino-3,5-difluorobenzaldehyde** via a nitrile precursor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-3,5-difluorobenzaldehyde | C7H5F2NO | CID 19349132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis, molecular and crystal structures of 4-amino-3,5-difluorobenzonitrile, ethyl 4-amino-3,5-difluorobenzoate, and diethyl 4,4'-(diazene-1,2-diyl)bis(3,5-difluorobenzoate) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Amino-3,5-difluorobenzaldehyde physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157781#4-amino-3-5-difluorobenzaldehyde-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com